

Application Notes and Protocols: Preparation and Use of Diversol Bx Working Solutions

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Compound of Interest

Compound Name:	Diversol Bx
CAS No.:	124860-94-2
Cat. No.:	B1168746

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation and application of working solutions of **Diversol Bx**, a chlorinated cleaner, destainer, and sanitizer. Adherence to these guidelines is crucial for ensuring effective performance and laboratory safety.

Product Overview

Diversol Bx is a pink, powdered cleaning and sanitizing agent with a chlorine odor.[1][2][3] It is completely soluble in water and is effective for a range of laboratory and industrial cleaning and disinfection tasks.[1][2] The product has a shelf life of one year.[2]

Active Ingredients: The primary components of **Diversol Bx** include Trisodium phosphate (30-60%) and Sodium hypochlorite (1-5%).[1]

Safety Precautions

Before handling **Diversol Bx** powder, it is imperative to read and understand the Safety Data Sheet (SDS).[2]

- Personal Protective Equipment (PPE): When handling the concentrated powder, wear chemical-splash goggles, chemical-resistant gloves, and protective clothing.[1]
- Ventilation: Use in a well-ventilated area.[1][4]
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not ingest.[1][5]
- Incompatible Materials: Do not mix with acids, ammonia, or other chemicals, as this can release hazardous gases.[1][6] Use only with water.[1]
- First Aid:
 - Eyes: Immediately rinse with water for at least 15 minutes.[1]
 - Skin: Wash with soap and water.[1]
 - Ingestion: Rinse mouth and drink a cupful of water or milk. Do not induce vomiting.[1]
 - In case of exposure, seek medical attention as needed.[1][5]

Quantitative Data: Recommended Dilutions

The concentration of the **Diversol Bx** working solution should be adjusted based on the specific application. The following table summarizes the recommended dilution ratios for various tasks.

Application	Diversol Bx Concentration	Water Volume	Temperature	Contact Time	Rinsing
Sanitizing	3 g	1 Liter	Ambient	5-10 minutes	Potable water rinse, then air dry.[2]
General Cleaning	6 g	1 Liter	49–57°C (120–135°F)	N/A	Thorough rinse with potable water.[2]
Heavy-Duty Cleaning	18 g	1 Liter	Ambient	N/A	Thorough rinse with potable water.[2]
Paste for spot cleaning	60 g	250 mL	Ambient	At least 5 minutes	Thorough rinse with potable water.[6]

Note: The diluted solution, when prepared as directed, is generally not classified as hazardous. [1]

Experimental Protocols

This protocol is suitable for sanitizing pre-cleaned, hard, non-porous surfaces.

- Measure Reagents: Weigh 3 grams of **Diversol Bx** powder using a calibrated laboratory balance. Measure 1 liter of deionized or distilled water.
- Dissolution: In a designated and clearly labeled container, add the 3 grams of **Diversol Bx** powder to the 1 liter of water.
- Mixing: Agitate the solution gently until the powder is completely dissolved. The solution should be freshly prepared before use.

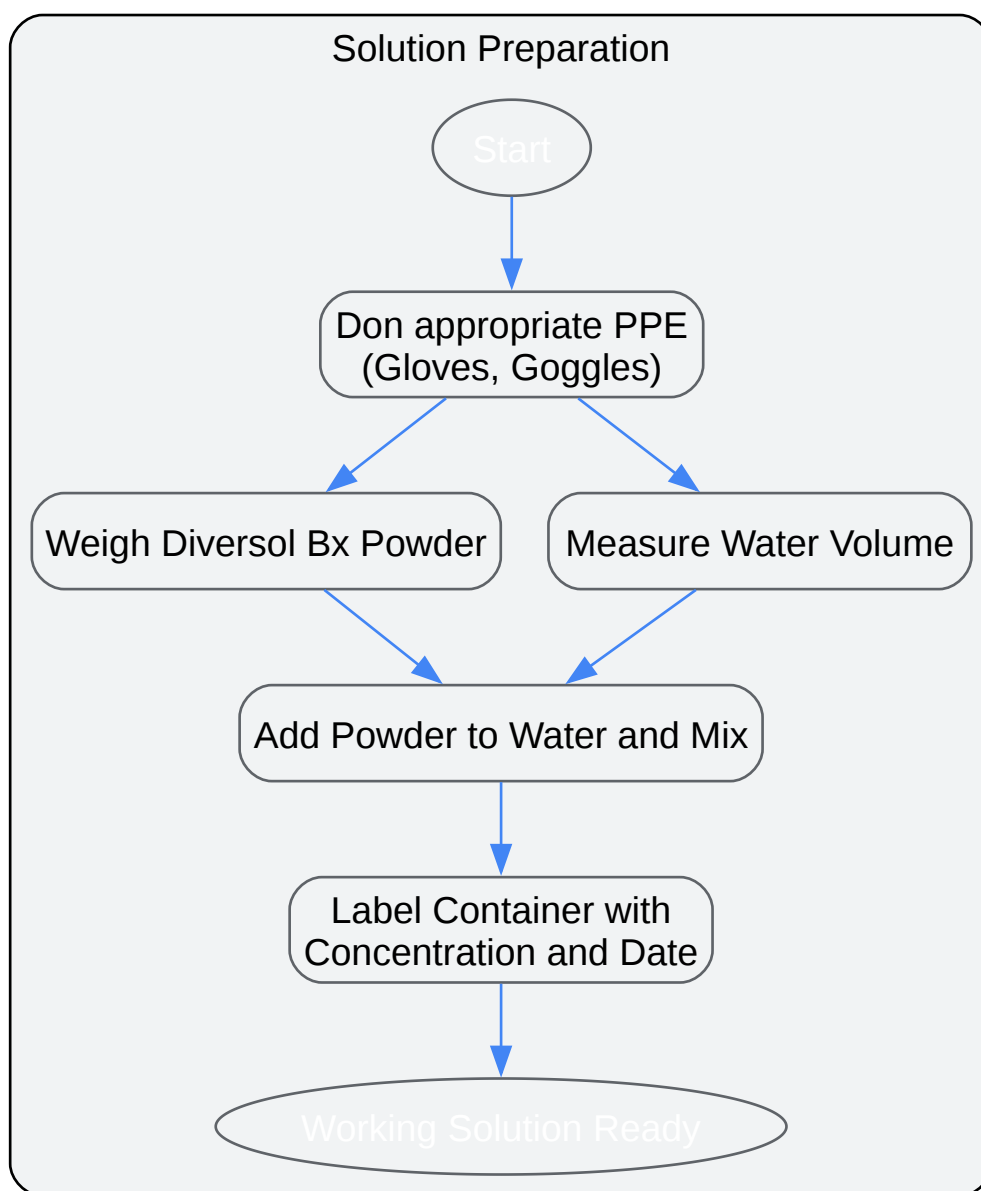
- Application: Apply the solution to the surface to be sanitized using a sprayer, cloth, or by immersion.
- Contact Time: Allow the solution to remain in contact with the surface for 5 to 10 minutes.[2]
- Rinsing and Drying: Thoroughly rinse the surface with potable water and allow it to air dry.[2]

This protocol is intended for the general cleaning of laboratory equipment and surfaces.

- Measure Reagents: Weigh 6 grams of **Diversol Bx** powder. Measure 1 liter of water and heat to 49–57°C.
- Dissolution: In an appropriate container, add the 6 grams of **Diversol Bx** to the heated water.
- Mixing: Stir the solution until all powder is dissolved.
- Application: Apply the cleaning solution using a brush, sponge, or by circulation.
- Action: Scrub the surface as needed to remove contaminants.
- Rinsing: Rinse the surface thoroughly with potable water.[2]

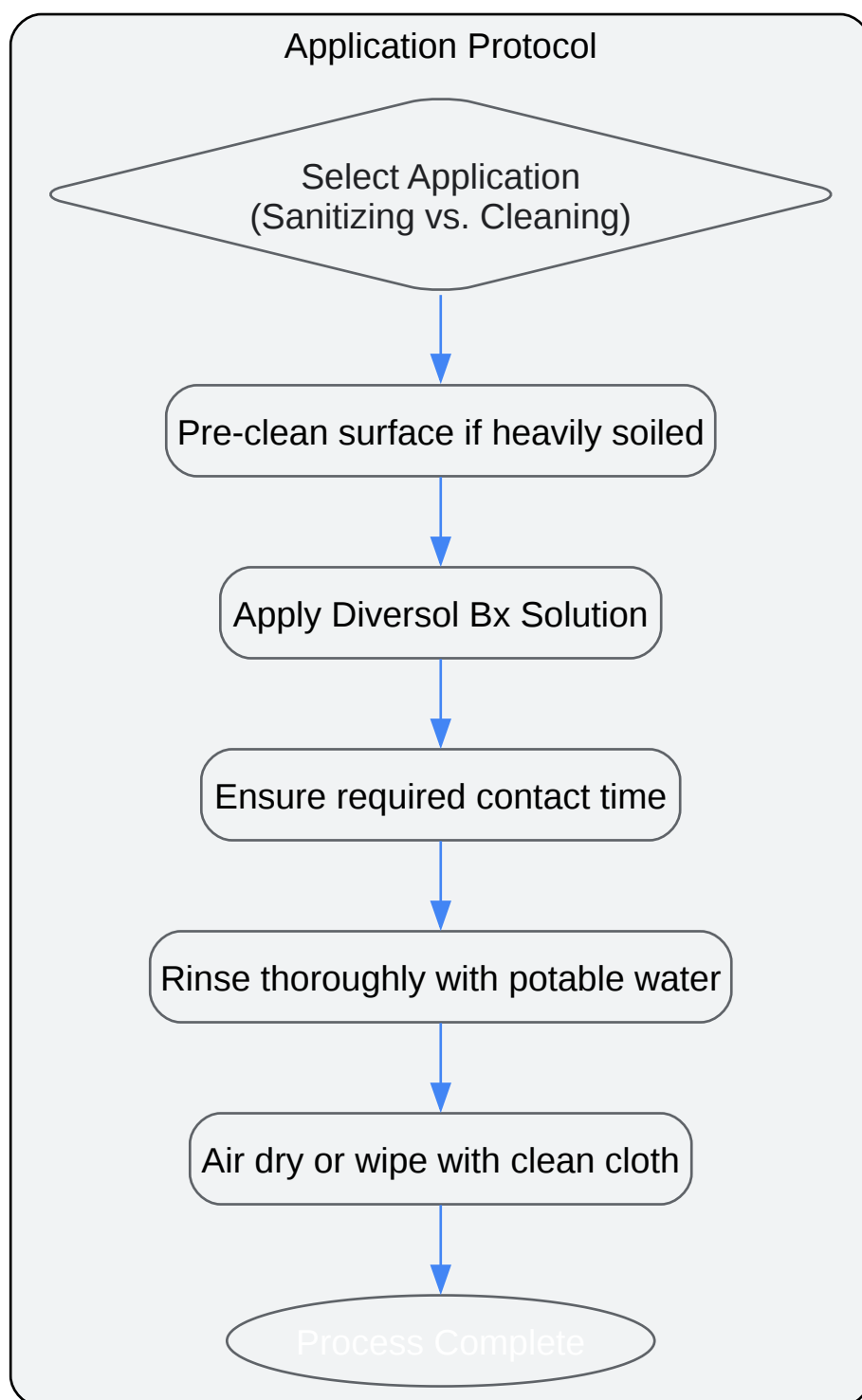
Experimental Workflow and Logic

The following diagrams illustrate the workflow for the preparation of **Diversol Bx** solutions and the logical steps for its application in a research setting.



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Caption: Workflow for Preparing **Diversol Bx** Solution.



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Caption: General Application Protocol for **Diversol Bx**.

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